

An In-depth Technical Guide on the Physicochemical Characteristics of N-Formylsaccharin

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Compound of Interest

Compound Name: N-Formylsaccharin

Cat. No.: B579874

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Authored for: Researchers, Scientists, and Drug Development Professionals

December 15, 2025

Abstract

N-Formylsaccharin, a crystalline solid derived from saccharin, has emerged as a significant reagent in organic synthesis. It is recognized for its role as a stable, efficient, and chemoselective N-formylating agent and as a solid carbon monoxide (CO) surrogate.^{[1][2]} Its ease of handling, affordability, and environmentally friendly characteristics make it a valuable alternative to traditional liquid or gaseous formylating agents.^{[1][3]} This document provides a comprehensive overview of the core physicochemical characteristics of **N-Formylsaccharin**, detailed experimental protocols for its synthesis and characterization, and a discussion of its reactivity and applications.

Core Physicochemical Properties

N-Formylsaccharin is a white to off-white crystalline solid that is stable under ambient, inert conditions.^[4] However, it is sensitive to moisture and can gradually decompose into saccharin and formic acid, particularly when dissolved in solvents like DMSO.^[4] Its stability is enhanced when stored in a cool, dark place, preferably under an inert atmosphere.

Structural and Physical Data

The fundamental physical and chemical properties of **N-Formylsaccharin** are summarized in the table below, providing a quick reference for laboratory use.

Property	Value	Source
IUPAC Name	1,1,3-trioxo-1,2-benzothiazole-2-carbaldehyde	[5]
Synonyms	Saccharinal, 3-Oxobenzo[d]isothiazole-2(3H)-carbaldehyde 1,1-dioxide	[5]
CAS Number	50978-45-5	[5][6]
Molecular Formula	C ₈ H ₅ NO ₄ S	[5][6]
Molecular Weight	211.19 g/mol	[5][6]
Appearance	White to almost white powder/crystal	
Melting Point	Data not consistently available in search results	
Boiling Point	418.3 °C (Predicted)	[6][7]
Density	1.771 g/cm ³ (Predicted)	[7]
pKa	-21.17 (Predicted, highly acidic)	[7]

Solubility Profile

The solubility of **N-Formylsaccharin** is a critical parameter for its application in various reaction conditions. It exhibits low solubility in many common solvents, which can be advantageous for product purification but requires specific solvent choices for reactions.

Solvent	Solubility	Notes	Source
Dimethylformamide (DMF)	Slightly soluble / Low solubility	DMF is an effective solvent that avoids decomposition, though large quantities may be needed.	[4]
Ethyl Acetate (EtOAc)	Soluble	Used for dissolving the crude product during workup.	[3][8]
Dichloromethane (DCM)	Soluble	Listed as a solvent.	[7]
Water	Stable in water	Does not readily dissolve but is stable.	[6]

Synthesis and Experimental Protocols

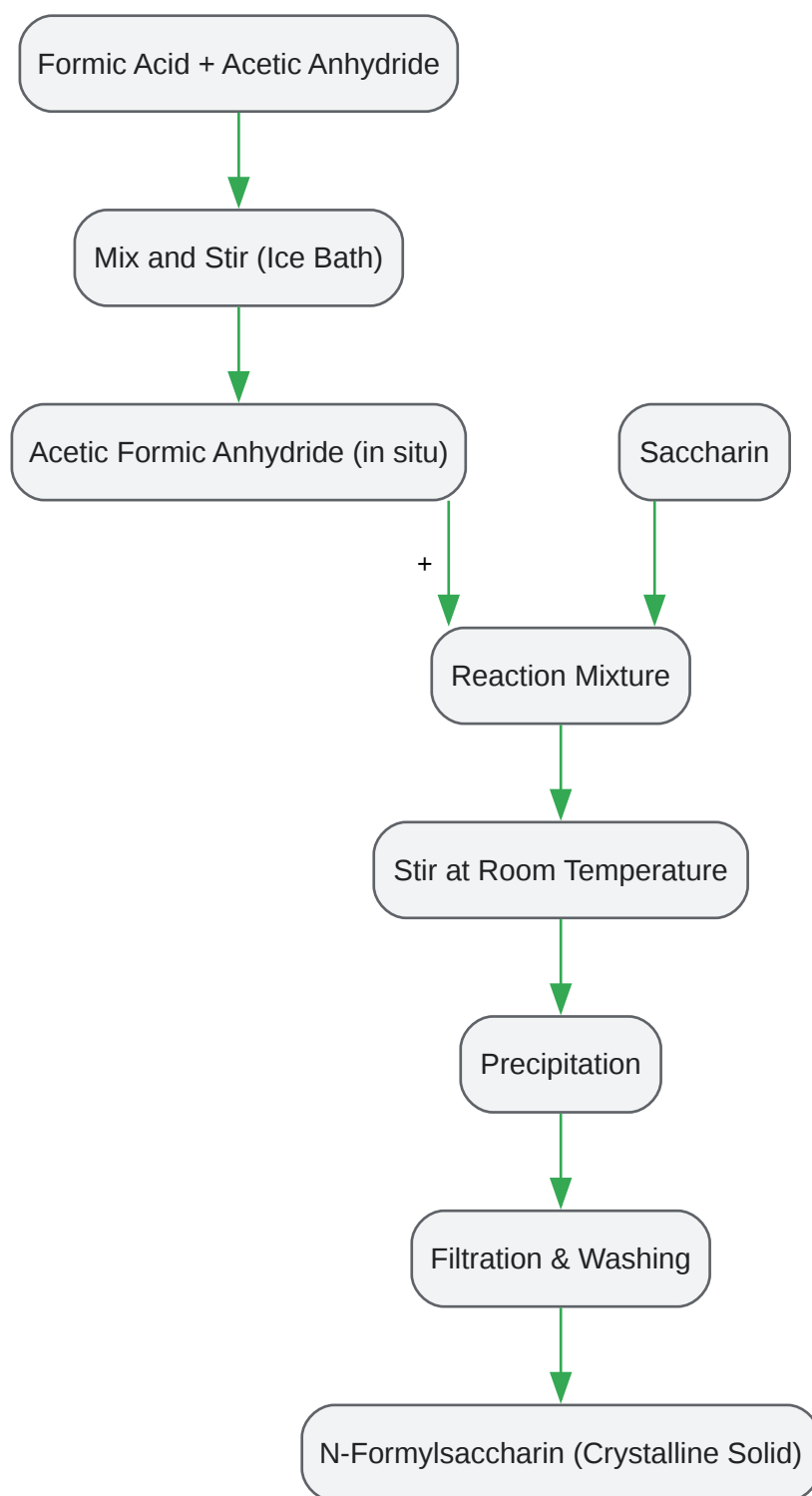
Synthesis of N-Formylsaccharin

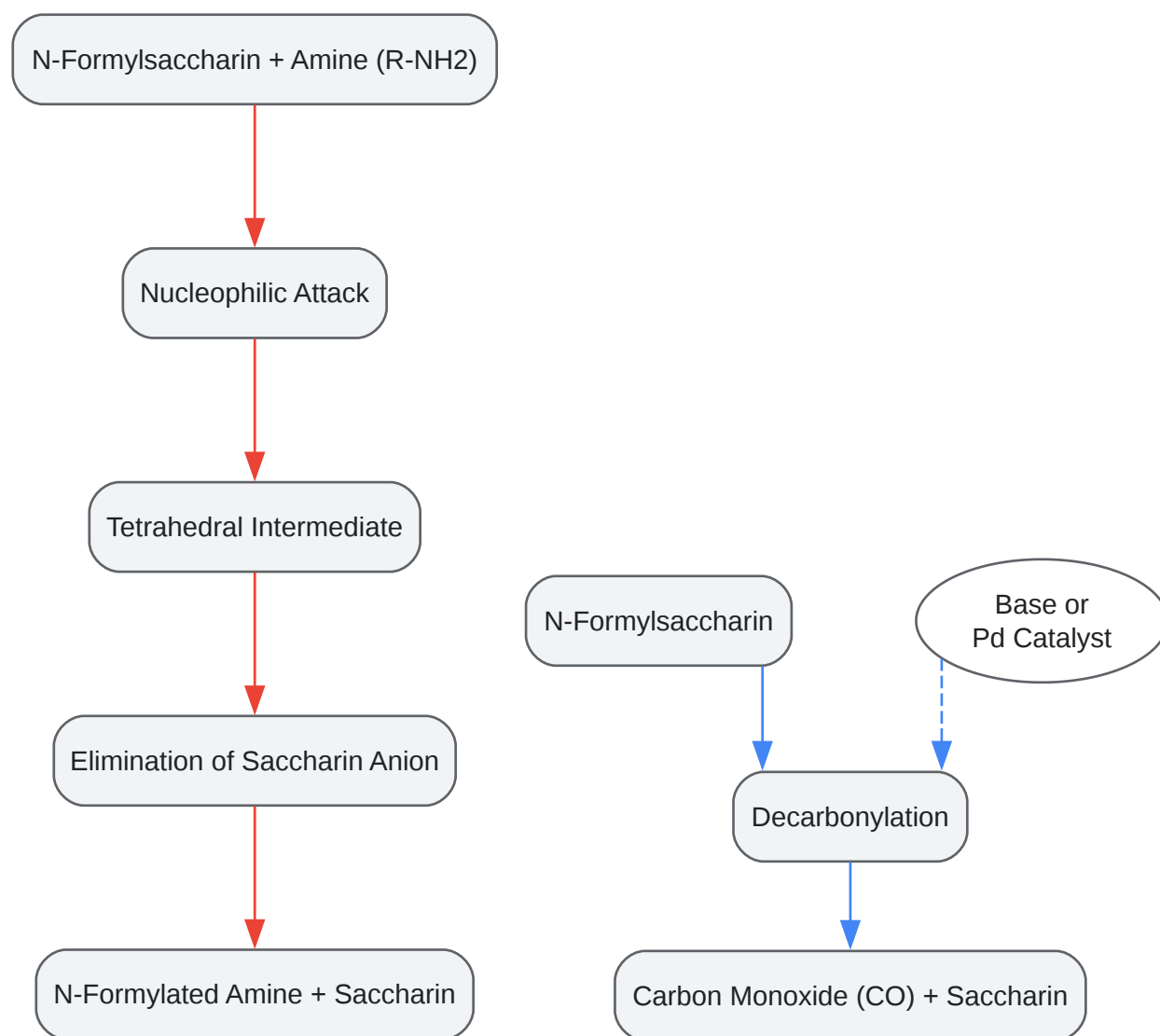
N-Formylsaccharin can be readily synthesized from inexpensive starting materials. The most common method involves the reaction of saccharin with a mixed anhydride of formic acid and acetic acid.[4]

Protocol:

- **Formation of Acetic Formic Anhydride:** Acetic anhydride is cooled in an ice bath, and formic acid is added dropwise while maintaining the low temperature. The mixture is stirred to form the mixed anhydride.
- **Reaction with Saccharin:** Saccharin is added to the freshly prepared acetic formic anhydride.
- **Reaction Execution:** The reaction mixture is stirred, often at room temperature, until the reaction is complete, which can be monitored by techniques like TLC.

- Isolation: The crystalline **N-Formylsaccharin** product precipitates from the reaction mixture and can be isolated by filtration.
- Purification: The crude product can be washed with a suitable solvent (e.g., a cold non-polar solvent) and dried under vacuum. For higher purity, recrystallization may be performed, although it is noted that freshly prepared **N-Formylsaccharin** often gives better results in subsequent reactions than commercially available or aged material.^[4]





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